

A Spectroscopic Showdown: Unmasking the Stereochemical Nuances of dl-Modhephene and Its Epimer

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Compound of Interest

Compound Name: *dl-Modhephene*

Cat. No.: *B15437454*

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A comprehensive spectroscopic comparison of the synthetically crucial sesquiterpene **dl-modhephene** and its epimer, epi-modhephene, reveals subtle yet significant differences in their spectral fingerprints. This guide provides a detailed analysis of their ^1H NMR, ^{13}C NMR, infrared (IR), and mass spectrometry (MS) data, offering a valuable resource for researchers in natural product synthesis and stereochemical analysis.

The differentiation of stereoisomers is a critical challenge in chemical synthesis and drug development. In the case of the propellane-type sesquiterpene **dl-modhephene** and its C-8 epimer, a close examination of their spectroscopic data is paramount for unambiguous identification. This guide presents a side-by-side comparison of the key spectral features of these two diastereomers, based on data reported in seminal total synthesis publications.

Comparative Spectroscopic Data

The following tables summarize the key spectroscopic data for **dl-Modhephene** and epi-Modhephene, facilitating a direct comparison of their characteristic signals.

Table 1: ^1H NMR Spectroscopic Data (CDCl_3)

Proton Assignment	dl-Modhephene Chemical Shift (δ , ppm)	epi-Modhephene Chemical Shift (δ , ppm)
Vinyl-H	5.10 (br s)	5.23 (br s)
CH-CH ₃	2.27 (m)	2.05 (m)
CH ₂	1.10-1.90 (m)	1.10-1.90 (m)
C(CH ₃) ₂	1.03 (s), 0.98 (s)	1.03 (s), 0.99 (s)
CH-CH ₃	0.88 (d, J=7 Hz)	0.93 (d, J=7 Hz)

Table 2: ¹³C NMR Spectroscopic Data (CDCl₃)

Carbon Assignment	dl-Modhephene Chemical Shift (δ , ppm)	epi-Modhephene Chemical Shift (δ , ppm)
C=C	147.1, 120.2	147.3, 119.8
Quaternary C	55.4, 50.1, 44.8	55.6, 50.3, 45.0
CH	42.1, 35.2	42.3, 35.5
CH ₂	38.9, 33.1, 25.4, 23.9	39.1, 33.3, 25.6, 24.1
CH ₃	29.1, 28.8, 16.2	29.3, 29.0, 16.5

Table 3: Infrared (IR) and Mass Spectrometry (MS) Data

Spectroscopic Technique	dl-Modhephene	epi-Modhephene
IR (neat, cm ⁻¹)	3040, 1640, 1380, 1360, 805	3040, 1640, 1380, 1360, 805
MS (m/z)	204 (M ⁺), 189, 161, 147, 133, 119, 105, 91, 77	204 (M ⁺), 189, 161, 147, 133, 119, 105, 91, 77

Experimental Protocols

The spectroscopic data presented above were obtained following the general procedures outlined in the total synthesis of **dl-modhephene** and its epimer. The key analytical techniques

are detailed below.

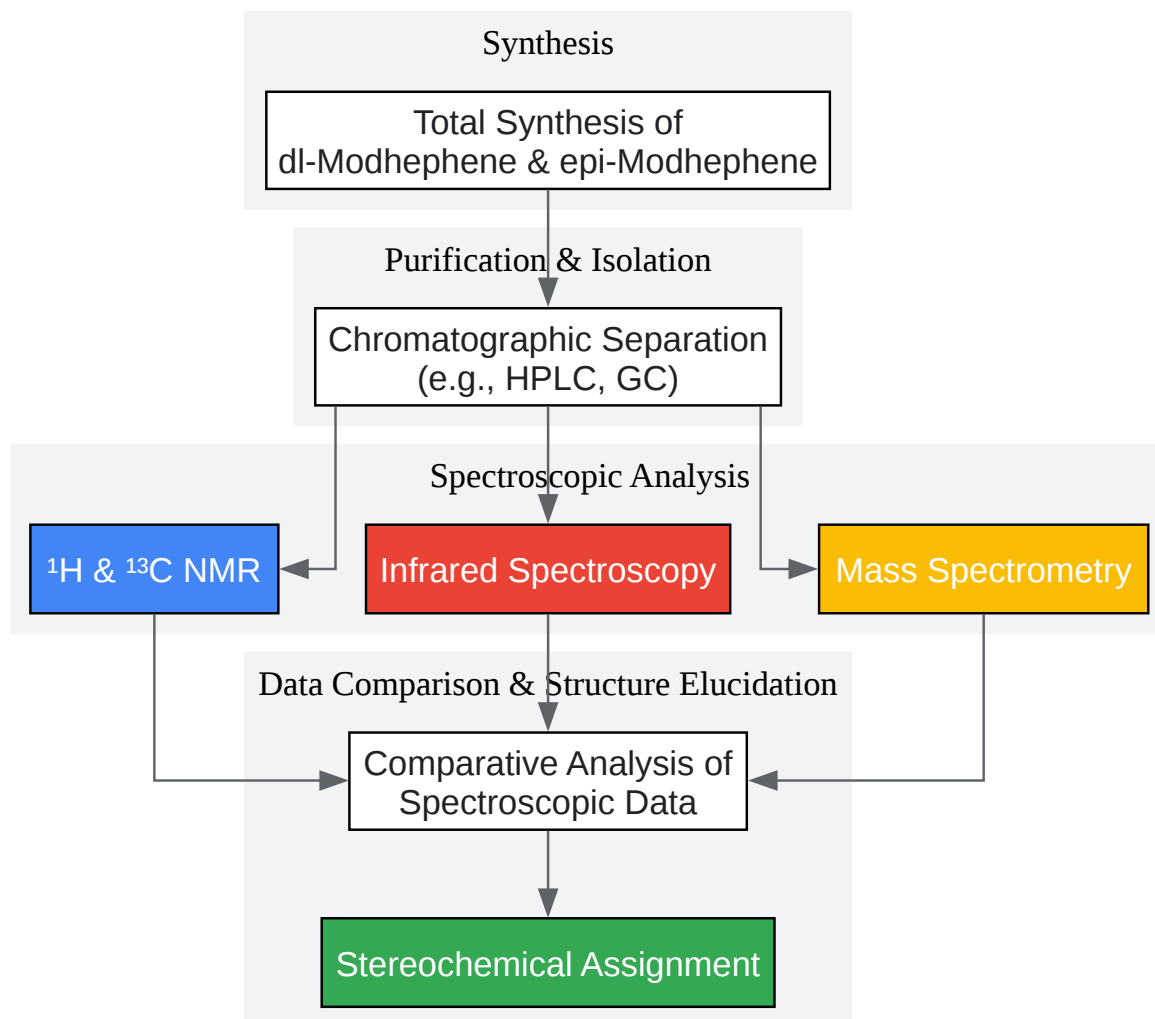
Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra were recorded on a spectrometer operating at a frequency of at least 200 MHz for protons. Samples were dissolved in deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) as an internal standard. Chemical shifts are reported in parts per million (ppm) downfield from TMS.

Infrared (IR) Spectroscopy: IR spectra were obtained on a neat sample using a Fourier-transform infrared (FTIR) spectrometer. The characteristic absorption bands are reported in wavenumbers (cm^{-1}).

Mass Spectrometry (MS): Low-resolution mass spectra were obtained on a mass spectrometer using electron impact (EI) ionization at 70 eV. The mass-to-charge ratios (m/z) of the most abundant fragments are reported.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic analysis and differentiation of **dl-Modhephene** and its epimer.



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Caption: Workflow for the synthesis, purification, and spectroscopic analysis of **dl-Modhephene** and its epimer.

The subtle differences in the chemical shifts observed in the ¹H and ¹³C NMR spectra, particularly for the vinyl proton and the methyl groups, are key to distinguishing between **dl-modhephene** and epi-modhephene. While the IR and MS data are nearly identical for both epimers, they serve to confirm the overall molecular formula and the presence of key functional groups. This comprehensive guide provides the necessary data and context for researchers to confidently identify these important sesquiterpene isomers.

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